

# Application Notes and Protocols for 9-Decenal in Fragrance Formulation

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## Compound of Interest

Compound Name: 9-Decenal

Cat. No.: B1583488

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These application notes provide a comprehensive overview of the use of **9-Decenal** in fragrance formulations, detailing its olfactory profile, performance, and recommended analytical and stability testing protocols. This document is intended to guide researchers and formulators in the effective application of this versatile aldehydic ingredient.

## Chemical and Physical Properties

**9-Decenal** (CAS No. 39770-05-3) is an unsaturated aliphatic aldehyde that is a key component in many fragrance compositions, particularly those aiming for fresh, citrus, and floral notes. Its chemical and physical properties are summarized below.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O
Molecular Weight	154.25 g/mol
Appearance	Colorless to pale yellow liquid
Odor Profile	Aldehydic, citrus, green, with notes of orange peel and a waxy character.
Boiling Point	211 °C at 760 mmHg
Solubility	Insoluble in water; soluble in ethanol and fragrance oils.
Purity	Typically ≥98% for fragrance applications.

## Olfactory Profile and Application in Fragrance Formulation

**9-Decenal** is highly valued for its powerful and diffusive aldehydic character, which provides a fresh and vibrant lift to fragrance compositions. Its primary applications in perfumery include:

- **Citrus Accords:** It imparts a realistic and juicy orange peel and pulp note, enhancing the natural character of citrus fragrances.
- **Floral Bouquets:** In floral compositions, it can be used to add a dewy, fresh petal effect, particularly in lily-of-the-valley and rose accords.
- **Fruity and Green Notes:** Its profile can introduce a crisp, green, and slightly waxy nuance, reminiscent of unripe fruit.
- **Aldehydic Blends:** It is a key component in modern aldehydic fragrances, providing a clean and sparkling top note.

A recommended usage level for **9-Decenal** is up to 2.0% in the fragrance concentrate<sup>[1]</sup>.

## Example Fragrance Formulation

While specific formulations are proprietary, the following table provides a representative example of a citrus-aldehydic fragrance concentrate incorporating **9-Decenal**.

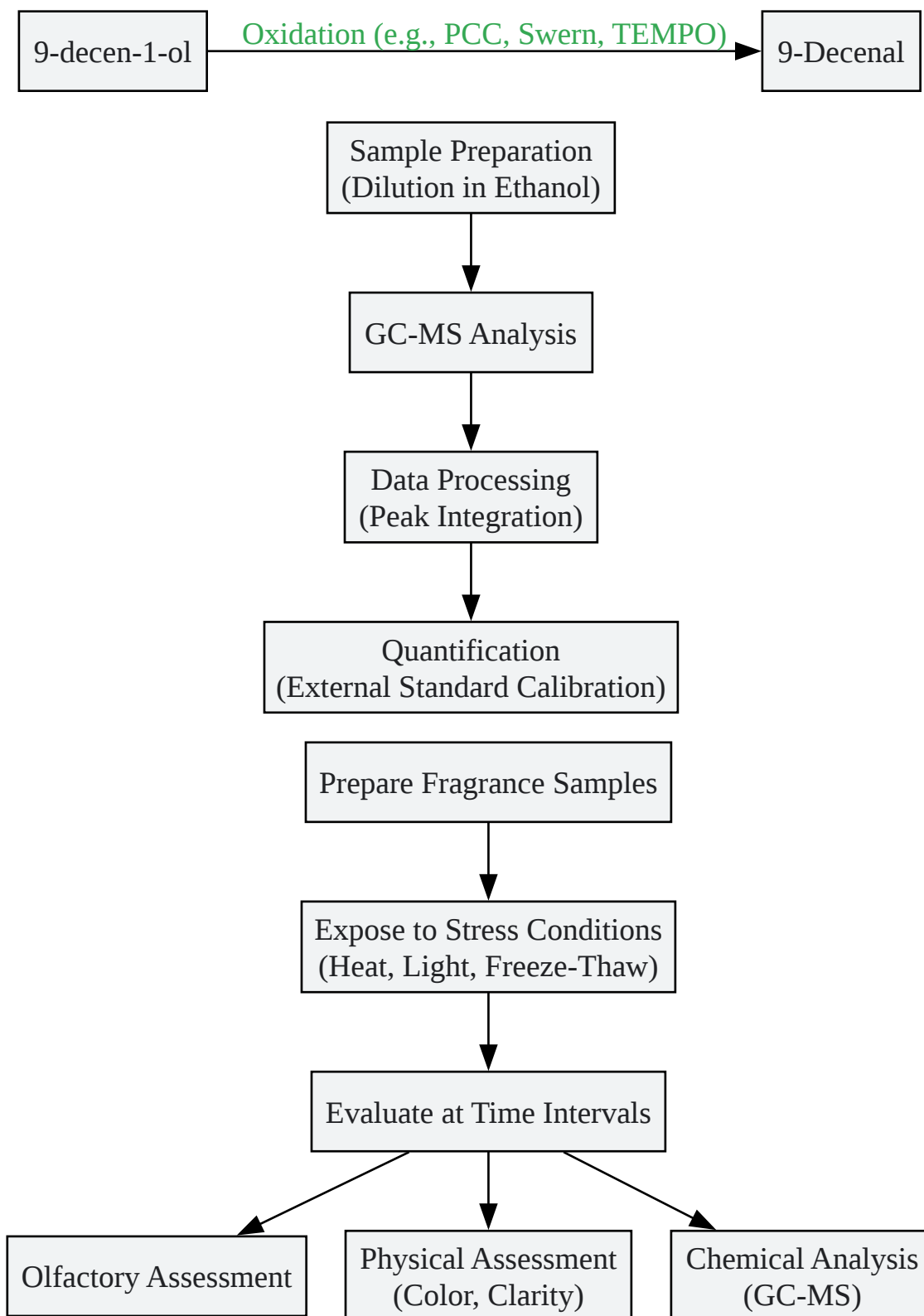
Ingredient	Percentage (%)	Olfactory Contribution
Limonene	20.0	Fresh, citrus, orange
Linalool	15.0	Floral, citrus, woody
Hedione (Methyl Dihydrojasmonate)	10.0	Floral, jasmine, diffusive
Iso E Super	10.0	Woody, ambery, smooth
Bergamot Oil	10.0	Citrus, fresh, slightly spicy
Galaxolide (50% in BB)	10.0	Musk, clean, sweet
9-Decenal	1.5	Aldehydic, orange peel, fresh
Citral	1.0	Lemon, citrus
Alpha-Isomethyl Ionone	5.0	Floral, violet, woody
Benzyl Salicylate	5.0	Floral, balsamic, sweet
Dipropylene Glycol (DPG)	12.5	Solvent

## Experimental Protocols

### Synthesis of 9-Decenal

A common laboratory-scale synthesis of **9-Decenal** involves the oxidation of the corresponding alcohol, 9-decen-1-ol. A detailed protocol for the gas-phase selective oxidation of 9-decen-1-ol (Rosalva) to **9-Decenal** (Costenal) has been described and can be adapted for laboratory synthesis<sup>[2]</sup>.

Reaction Scheme:




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## References

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- 2. Fragrance Stability Testing: Ensuring Product Longevity and Consumer Satisfaction -  MLAP Botanicals — Pure. Potent. Proven. [mlapbotanicals.com]
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